

1-Bromocyclopent-1-ene safety, handling, and storage

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Compound of Interest

Compound Name: 1-Bromocyclopent-1-ene

Cat. No.: B075223

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An In-depth Technical Guide to the Safe Handling, Storage, and Use of **1-Bromocyclopent-1-ene**

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This guide provides a comprehensive overview of the essential safety protocols, handling procedures, and storage requirements for **1-Bromocyclopent-1-ene** (CAS No. 1192-04-7). Designed for researchers, chemists, and drug development professionals, this document synthesizes technical data with field-proven insights to ensure operational safety and experimental integrity. The causality behind each recommendation is explained to foster a deep-rooted culture of safety.

Core Chemical Profile and Physicochemical Properties

Understanding the fundamental properties of a chemical is the cornerstone of its safe handling. **1-Bromocyclopent-1-ene** is a flammable and irritant organobromine compound. Its physical characteristics dictate the necessary engineering controls and personal protective equipment (PPE) required for its use.

Causality: The flash point of 44.49°C is above typical room temperature, but low enough to present a significant fire hazard if vapors are allowed to accumulate near an ignition source.^[1]
^[2] Its density, being greater than water, means that in the event of a large spill and the use of

water for firefighting, the chemical will sink, potentially complicating containment efforts. The recommended storage temperature of 2-8°C is crucial for minimizing vapor pressure and slowing potential degradation pathways.[1][3]

Table 1: Physicochemical Data for **1-Bromocyclopent-1-ene**

Property	Value	Source(s)
CAS Number	1192-04-7	[1][4]
Molecular Formula	C ₅ H ₇ Br	[1][4]
Molecular Weight	147.01 g/mol	[1][4]
Appearance	Colorless to faint yellow liquid	[5]
Boiling Point	139.8°C @ 760 mmHg 63°C @ 22 Torr	[1][2][3]
Flash Point	44.49°C (112.1°F)	[1][2]
Density	1.558 g/cm ³	[1]
Storage Temperature	2°C to 8°C	[1][3]

Hazard Identification and GHS Classification

1-Bromocyclopent-1-ene is classified as a hazardous substance. Awareness of these classifications is non-negotiable for risk assessment and the implementation of appropriate safety measures.

Causality: The GHS classifications are derived from toxicological and physical hazard data. The "Flammable liquid" classification mandates specific storage and handling protocols, such as the use of flammable storage cabinets and the elimination of ignition sources.[2][4] The "Skin Irritation," "Serious Eye Irritation," and "Respiratory Irritation" classifications dictate the mandatory use of specific PPE to prevent debilitating chemical burns, eye damage, and respiratory distress.[4][6]

Table 2: GHS Hazard Classification for **1-Bromocyclopent-1-ene**

Hazard Class	Category	Hazard Statement
Flammable liquids	3	H226: Flammable liquid and vapor[2][4]
Skin corrosion/irritation	2	H315: Causes skin irritation[4][6]
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation[4][6]
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation[4][6]

Personal Protective Equipment (PPE) Protocol

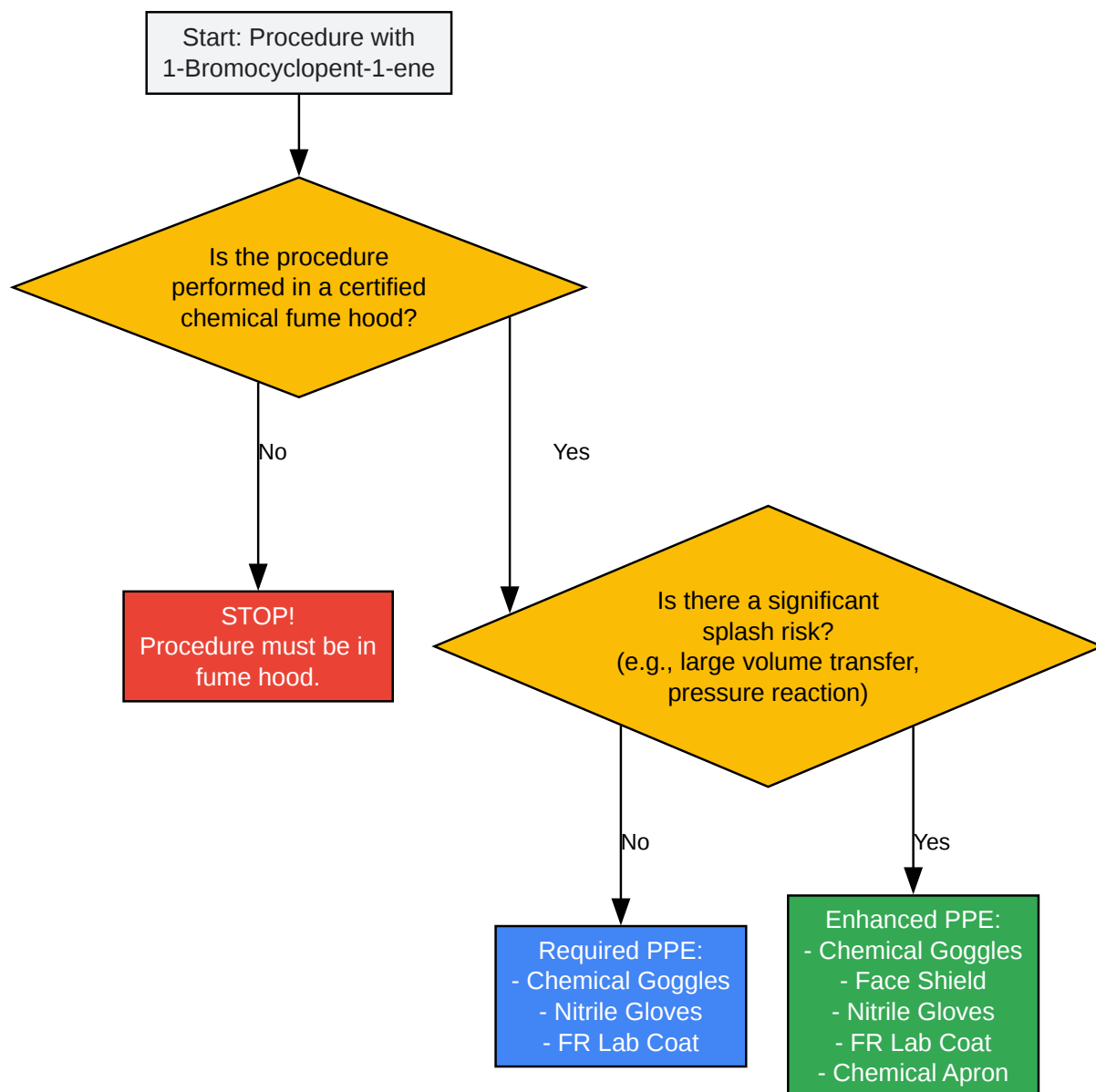
A multi-layered PPE approach is essential to create effective barriers against the chemical's irritant and flammable properties. The selection of PPE is not a matter of preference but a requirement based on a thorough risk assessment of the planned procedure.

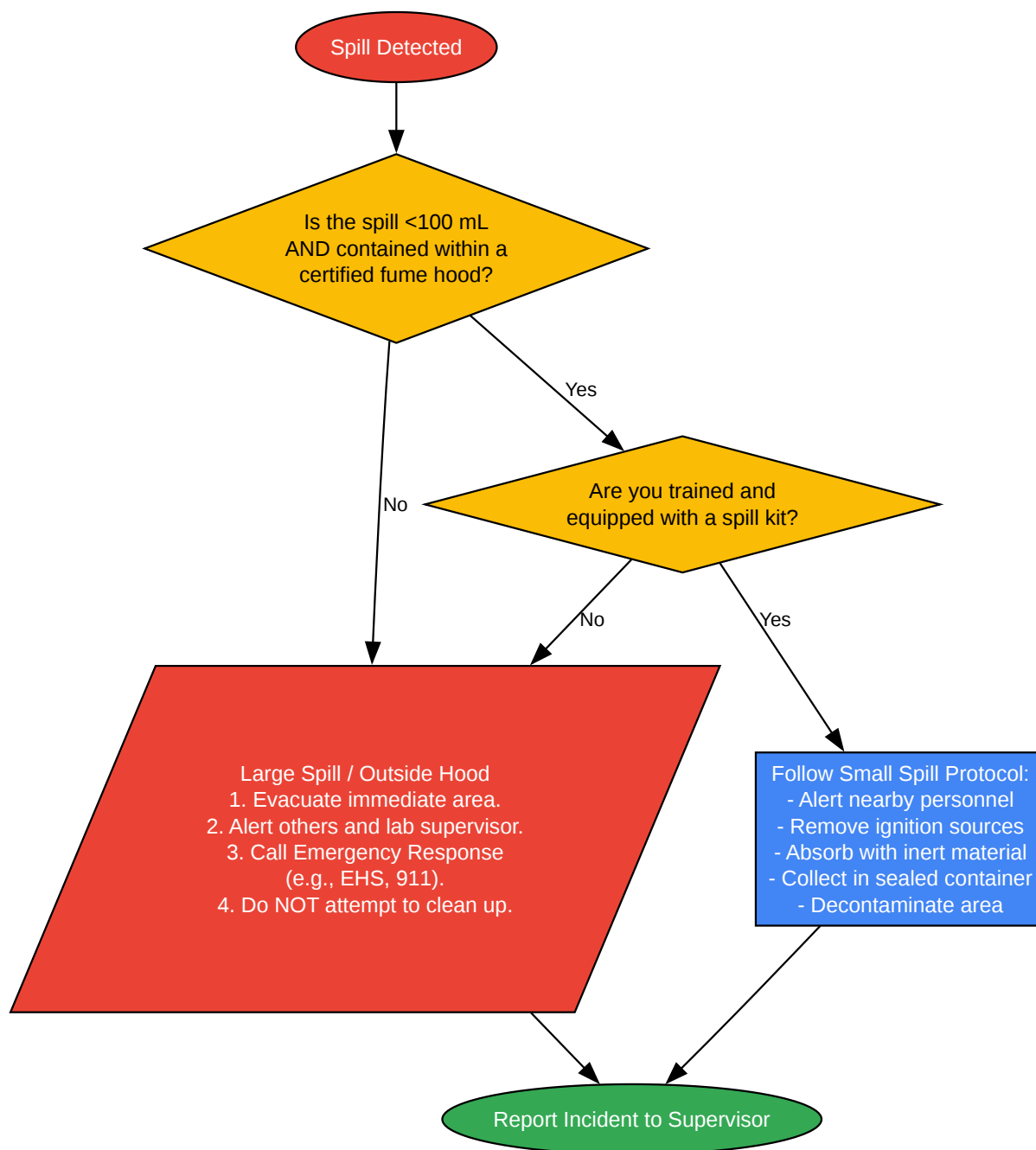
Mandatory PPE Ensemble:

- **Eye and Face Protection:** Tightly fitting chemical safety goggles are the minimum requirement. A face shield (minimum 8 inches) should be worn over the goggles during procedures with a high risk of splashing, such as transfers of larger volumes or reactions under pressure.[7]
- **Hand Protection:** Chemical-resistant gloves are required. Nitrile gloves are a common choice, but it is critical to consult the manufacturer's compatibility and breakthrough time data for halogenated organic compounds. Always inspect gloves for tears or pinholes before use. Use proper glove removal technique to avoid contaminating the skin.[7]
- **Body Protection:** A flame-resistant lab coat must be worn and fully fastened. For large-scale operations, a chemically resistant apron over the lab coat provides an additional layer of protection.
- **Footwear:** Shoes must be closed-toed and made of a non-porous material.[8]

Diagram: PPE Selection Workflow

This diagram outlines the decision-making process for selecting the appropriate level of PPE based on the experimental context.





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